

# "1-Hexen-3-yne" CAS number and molecular structure

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## Compound of Interest

Compound Name: 1-Hexen-3-yne

Cat. No.: B080827

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## An In-depth Technical Guide to 1-Hexen-3-yne

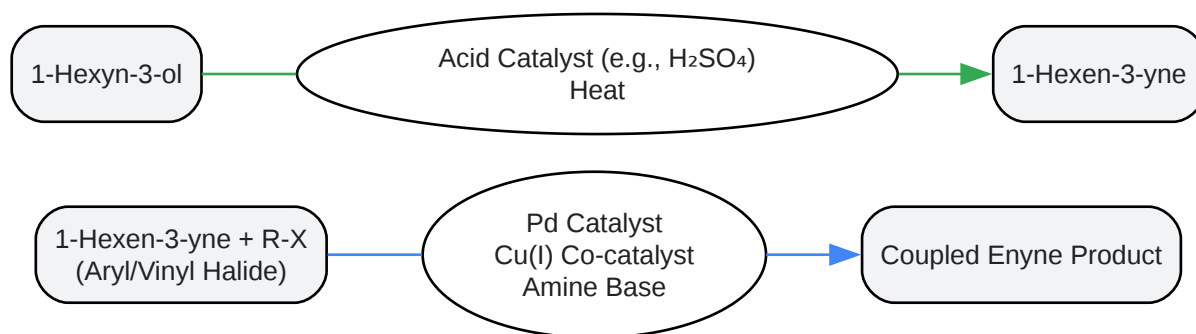
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Hexen-3-yne**, a versatile building block in organic synthesis. The document details its chemical and physical properties, synthesis, and reactivity, with a focus on applications relevant to chemical research and drug discovery.

## Compound Identification and Molecular Structure

- CAS Number: 13721-54-5[1][2]
- IUPAC Name: **1-Hexen-3-yne**
- Synonyms: Ethylvinylacetylene, Vinylethylacetylene[1][2]
- Molecular Formula: C<sub>6</sub>H<sub>8</sub>
- Molecular Weight: 80.13 g/mol [3]

The molecular structure of **1-Hexen-3-yne** features a conjugated system consisting of a terminal double bond and an internal triple bond. This arrangement of unsaturated bonds imparts unique reactivity to the molecule.



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## References

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